

# Technical Guide: Safety and Handling of 1,3-Dibromo-2,4-dimethoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

|                |                                  |
|----------------|----------------------------------|
| Compound Name: | 1,3-Dibromo-2,4-dimethoxybenzene |
| Cat. No.:      | B1354283                         |

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data, handling procedures, and plausible experimental protocols related to **1,3-Dibromo-2,4-dimethoxybenzene** (CAS No. 185342-88-5). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and application of this compound. Due to a lack of extensive toxicological studies, caution is advised, and all handling should be performed in a controlled laboratory setting by trained personnel.

## Chemical Identification and Properties

A summary of the key identifiers for **1,3-Dibromo-2,4-dimethoxybenzene** is provided below. Currently, detailed quantitative physical and chemical properties are not well-documented in publicly available literature.

| Identifier        | Value   |
|-------------------|---|
| Chemical Name     | 1,3-Dibromo-2,4-dimethoxybenzene                                    |
| CAS Number        | 185342-88-5[1]  |
| Molecular Formula | C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>2</sub> [2][3] |
| Molecular Weight  | 295.96 g/mol [3]  |
| Synonyms          | 1,3-dibromo-2,4-dimethoxy-benzene                                   |

## Hazard Identification and Classification

Safety data sheets indicate that **1,3-Dibromo-2,4-dimethoxybenzene** is classified as a hazardous substance. The GHS hazard classifications are summarized in the table below.

| Hazard Class                                    | Category | Hazard Statement                       |
|---|----------|--|
| Acute Toxicity, Oral                            | 4        | H302: Harmful if swallowed             |
| Skin Corrosion/Irritation                       | 2        | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation               | 2        | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity, Single Exposure | 3        | H335: May cause respiratory irritation |

Signal Word: Warning

Hazard Pictograms:

- GHS07 (Exclamation Mark)

Precautionary Statements:

A comprehensive list of precautionary statements is provided to ensure safe handling.

| Code           | Statement  |
|----------------|--|
| P261           | Avoid breathing dust/fume/gas/mist/vapors/spray.   |
| P264           | Wash hands thoroughly after handling.  |
| P270           | Do not eat, drink or smoke when using this product.  |
| P271           | Use only outdoors or in a well-ventilated area.  |
| P280           | Wear protective gloves/protective clothing/eye protection/face protection.   |
| P301+P312      | IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.   |
| P302+P352      | IF ON SKIN: Wash with plenty of soap and water.  |
| P304+P340      | IF INHALED: Remove person to fresh air and keep comfortable for breathing.   |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| P312           | Call a POISON CENTER or doctor/physician if you feel unwell.   |
| P330           | Rinse mouth.   |
| P332+P313      | If skin irritation occurs: Get medical advice/attention.   |
| P337+P313      | If eye irritation persists: Get medical advice/attention.  |
| P362           | Take off contaminated clothing and wash before reuse.  |
| P403+P233      | Store in a well-ventilated place. Keep container tightly closed.   |

---

P405

Store locked up.

---

P501

Dispose of contents/container to an approved waste disposal plant.

---

## Handling, Storage, and First Aid

### Handling:

- Handle in a well-ventilated place.[\[1\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[1\]](#)

### Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

### First Aid Measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

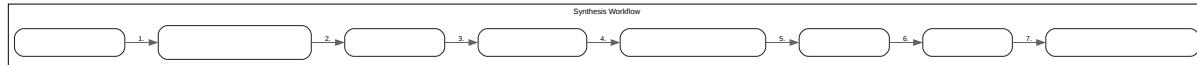
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Experimental Protocols

Detailed experimental data for the synthesis and analysis of **1,3-Dibromo-2,4-dimethoxybenzene** are not readily available. The following protocols are based on general and established methodologies for similar compounds and should be adapted and optimized as necessary.

## Plausible Synthesis via Bromination of 1,3-Dimethoxybenzene

A potential synthetic route to **1,3-Dibromo-2,4-dimethoxybenzene** is the direct bromination of 1,3-dimethoxybenzene. The following workflow outlines the general steps.

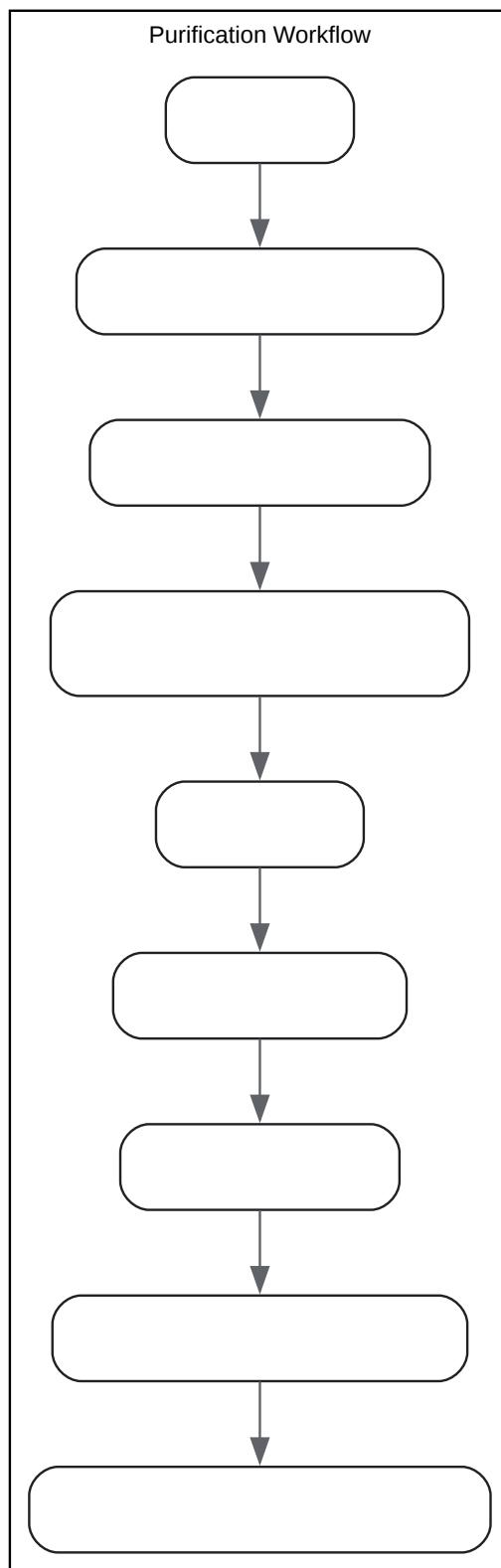


[Click to download full resolution via product page](#)

Caption: Plausible synthesis workflow for **1,3-Dibromo-2,4-dimethoxybenzene**.

## Purification Protocol

The crude product from the synthesis would likely require purification, for which column chromatography is a standard method.

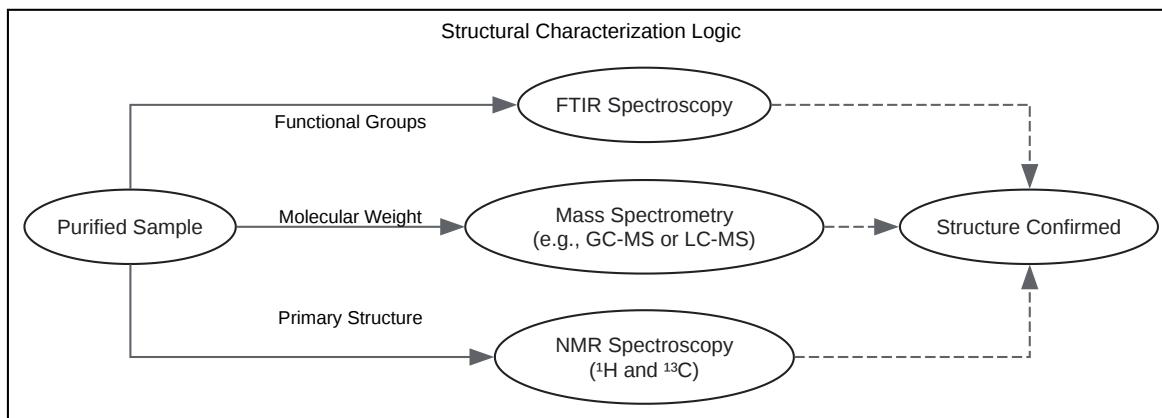


[Click to download full resolution via product page](#)

Caption: General purification workflow via column chromatography.

## Structural Characterization

Confirmation of the structure of the synthesized product would be essential. The logical flow for characterization is outlined below.

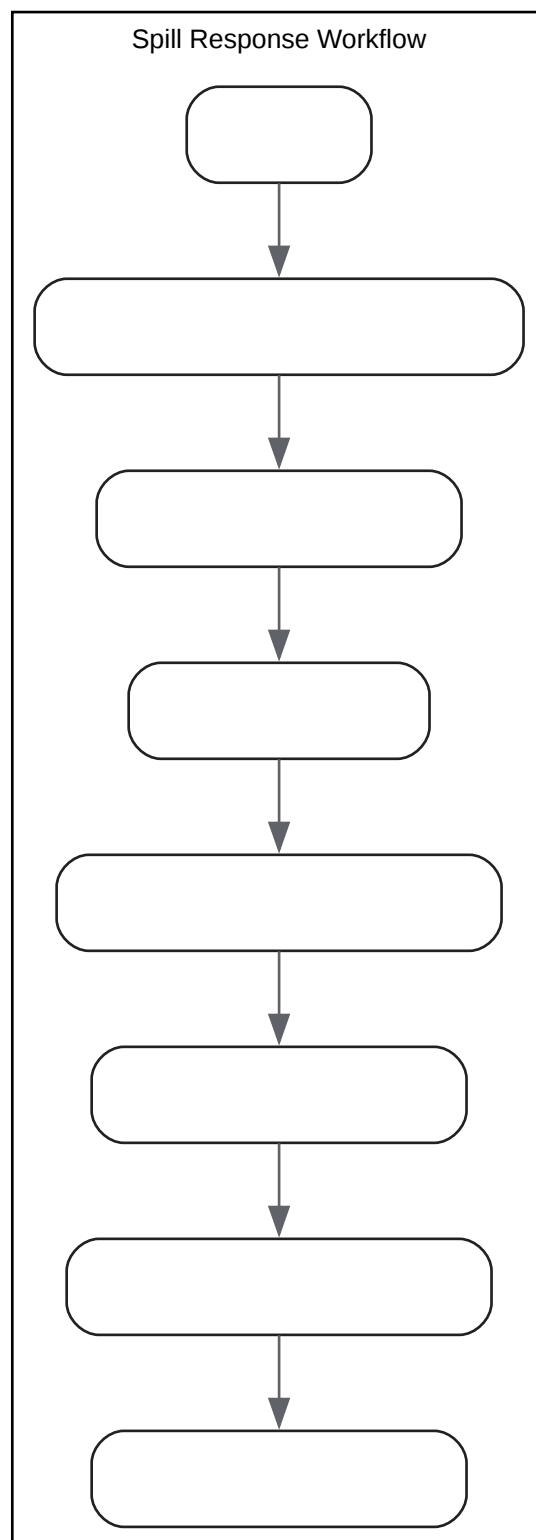


[Click to download full resolution via product page](#)

Caption: Logical workflow for the structural characterization of the product.

## Emergency Procedures

In case of a spill or release, the following measures should be taken.



[Click to download full resolution via product page](#)

Caption: General workflow for responding to a chemical spill.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data, which is limited. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the supplier. Users should always consult the specific SDS for the material they are handling and conduct a thorough risk assessment before use. All laboratory work should be conducted in accordance with established safety protocols and regulations.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. 1,3-dibromo-2,4-dimethoxybenzene Price from Supplier Brand Shanghai Amole Biotechnology Co., Ltd. on Chemsr.com [chemsrc.com]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 1,3-Dibromo-2,4-dimethoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1354283#1-3-dibromo-2-4-dimethoxybenzene-safety-data-sheet>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)